Comprehensive Safety & Technical Guide: 7-Chloro-2-phenyl-1H-indole

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Compound of Interest		
Compound Name:	*7-chloro-2-phenyl-1H-indole*	
Cat. No.:	*B7891808*	*Get Quote*

CAS: 66866-01-1 | Formula: $C_{14}H_{10}ClN$ | M.W.: 227.69 g/mol

Chemical Profile & Research Significance

7-Chloro-2-phenyl-1H-indole is a specialized heterocyclic building block utilized primarily in the discovery of bioactive small molecules.[1] Belonging to the "privileged scaffold" class of indoles, its structural duality—combining a lipophilic 2-phenyl group with an electron-withdrawing 7-chloro substituent—makes it a critical probe for Structure-Activity Relationship (SAR) studies.

Technical Specifications

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Property	Data	Relevance
Appearance	Solid (Off-white to pale yellow)	Color change indicates oxidation (indole polymerization).
Purity	≥ 95% (typically)	Impurities may alter biological assay baselines.
Solubility	DMSO, Methanol, DCM	Low aqueous solubility requires organic co-solvents for biological assays.
Storage	2–8°C, Dark, Desiccated	Critical: Indoles are photosensitive and prone to autoxidation.
Melting Point	N/A (Specific data scarce)	General Indole Range: 100–150°C (verify via capillary MP).

Application in Drug Discovery

In medicinal chemistry, this compound serves as a core intermediate for:

- Allosteric Modulators: The 2-phenyl moiety mimics hydrophobic pockets in GPCRs and ion channels.
- Antiviral & Anticancer Agents: Halogenated indoles frequently exhibit enhanced metabolic stability (blocking metabolic oxidation at the 7-position) compared to their non-halogenated counterparts.
- Synthesis Precursor: Used in C-3 functionalization reactions (e.g., Vilsmeier-Haack formylation) to generate complex tricyclic systems.

Hazard Identification & Toxicological Insights

Classification based on GHS Standards (29 CFR 1910.1200 / EU CLP).

GHS Classification

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Hazard Class	Category	Code	Statement
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation.[2][3]
Serious Eye Damage/Irritation	Category 2A	H319	Causes serious eye irritation.[2][4][5]
STOT - Single Exposure	Category 3	H335	May cause respiratory irritation (Dust).[6]

Signal Word:WARNING

Toxicological Mechanism (Theoretical)

While specific LD50 data for CAS 66866-01-1 is limited, the toxicity profile is inferred from the halogenated indole class:

- Membrane Intercalation: The lipophilic nature (LogP estimated > 3.5) facilitates rapid penetration of dermal and mucosal membranes, leading to localized irritation (H315).
- Sensitization Potential: Halogenated aromatics can act as haptens, potentially binding to skin proteins and inducing sensitization upon repeated exposure.
- Respiratory Irritation: Fine particulates of indoles are potent irritants to the upper respiratory tract alveoli.

Strategic Handling & Engineering Controls

Objective: Prevent exposure routes (Inhalation, Dermal, Ocular) while maintaining compound integrity.[4]

Engineering Controls[6]

- Primary Barrier: All open handling (weighing, transfer) must occur within a certified chemical fume hood operating at a face velocity of 0.5 m/s.
- Static Control: Use anti-static weighing boats. Indole derivatives are often electrostatic; static discharge can disperse hazardous dust.

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Personal Protective Equipment (PPE) Matrix

Protection Zone	Recommendation	Scientific Rationale
Hand Protection	Nitrile Gloves (Min thickness: 0.11 mm)	Latex is permeable to many organic solvents used to dissolve this compound (e.g., DCM). Double-gloving recommended during synthesis.
Eye Protection	Chemical Safety Goggles	Standard safety glasses fail to protect against airborne dust ingress or splashes of dissolved compound.
Respiratory	N95 / P3 Mask (if outside hood)	Required only if fume hood containment is breached or during spill cleanup.

Safe Handling Workflow

The following diagram outlines the decision logic for safe handling and exposure response.

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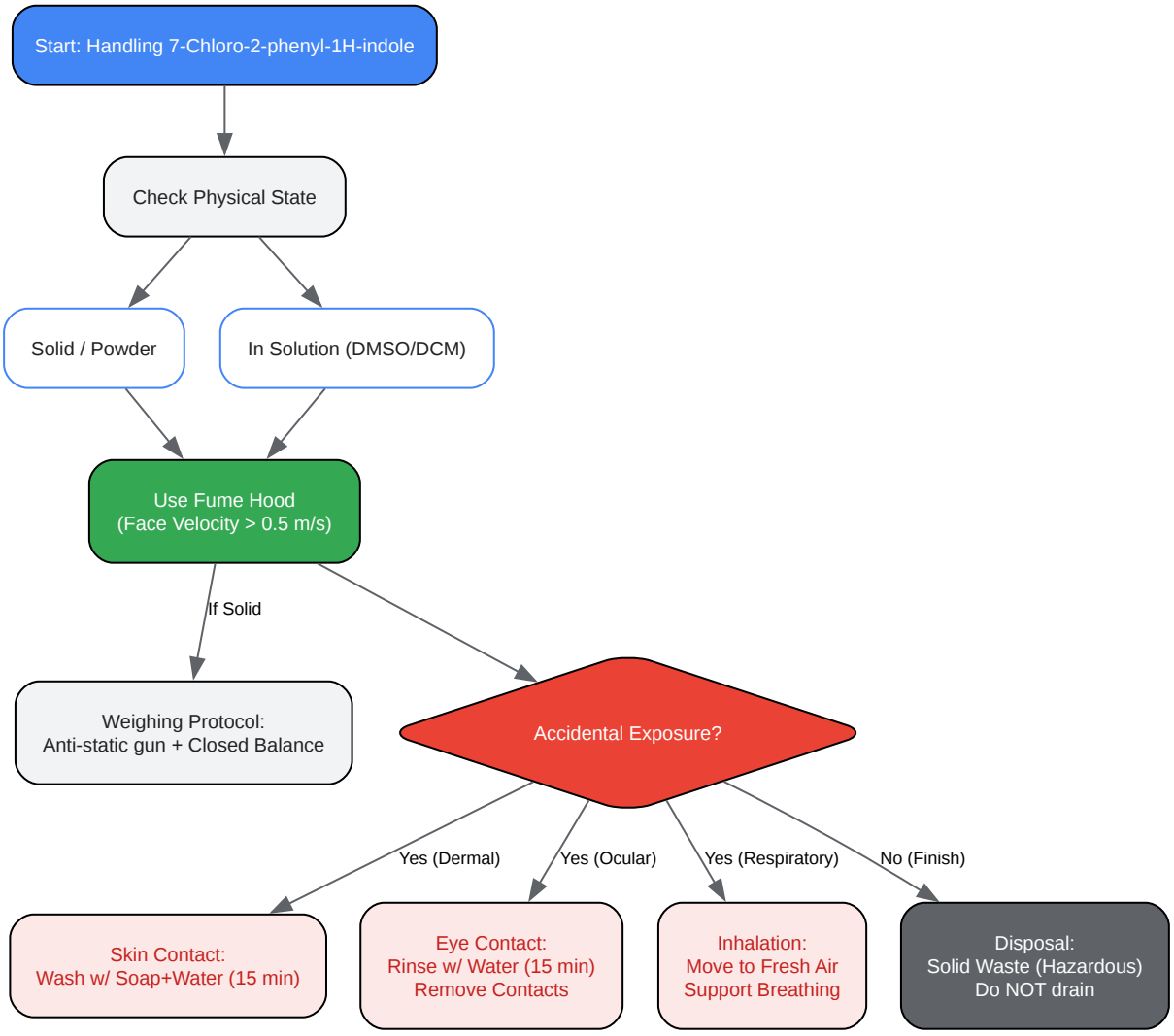

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Figure 1: Decision logic for handling **7-chloro-2-phenyl-1H-indole**, prioritizing containment and specific exposure responses.

Experimental Protocols: Stability & Storage

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Self-Validating Protocol: Visual inspection is the first line of QC.

Storage Logic[3][5][7]

- Temperature: Store at 2–8°C. Higher temperatures accelerate oxidative degradation.
- Atmosphere: Store under Inert Gas (Argon/Nitrogen) if possible. Indoles are electron-rich and susceptible to oxidation by atmospheric oxygen.
- Container: Amber glass vials with Teflon-lined caps.
  - Validation: If the solid turns from off-white to pink/red, significant oxidation has occurred. Purify via recrystallization (EtOH/Water) or column chromatography before use.

Incompatibility Profile

- Strong Oxidizing Agents: Reaction causes rapid decomposition and potential fire hazard.
- Strong Acids: May induce polymerization or protonation at C3, altering reactivity.

Emergency Response & Waste Management

First Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes.[3][4][6] The lipophilic nature means residues may adhere to corneal tissue; irrigation must be thorough.
- Skin Contact: Wash with soap and water.[3][4][5][6][7] Avoid organic solvents (ethanol, acetone) for cleaning skin, as they may increase transdermal absorption of the halo-indole.
- Ingestion: Rinse mouth. Do not induce vomiting. Contact a Poison Control Center.

Fire Fighting

- Media: Carbon dioxide (CO_2), dry chemical powder, or alcohol-resistant foam.
- Hazards: Emits toxic fumes under fire conditions:
  - Hydrogen Chloride gas (HCl)

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  - Nitrogen Oxides (NOx)
  - Carbon Monoxide (CO)
- Protocol: Firefighters must wear Self-Contained Breathing Apparatus (SCBA).

Disposal Considerations

- Classification: Hazardous Chemical Waste.
- Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (essential for neutralizing HCl emissions).
- Prohibition: Do not flush into surface water or sanitary sewer systems.

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